

Application Notes and Protocols for IPR-803

Stock Solution Preparation with DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IPR-803

Cat. No.: B15587776

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Introduction

IPR-803 is a potent small-molecule inhibitor of the urokinase-type plasminogen activator receptor (uPAR) and urokinase-type plasminogen activator (uPA) protein-protein interaction (PPI).^{[1][2][3]} By binding directly to uPAR with sub-micromolar affinity, **IPR-803** effectively disrupts a key interaction involved in cancer cell invasion and metastasis.^{[1][2][3]} Research has demonstrated its anti-tumor activity, including the inhibition of matrix metalloproteinase (MMP) activity, and the impairment of cancer cell adhesion and migration.^{[1][4]} These application notes provide detailed protocols for the preparation of **IPR-803** stock solutions using dimethyl sulfoxide (DMSO) for use in various in vitro research applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **IPR-803** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₂₃ N ₃ O ₄	[4][5]
Molecular Weight	453.49 g/mol	[4][5]
CAS Number	892243-35-5	[1][5]
Solubility in DMSO	7.69 mg/mL (16.96 mM)	[1][4]
Appearance	Solid	[1]
Storage (Powder)	-20°C (long term), desiccated	[5]
Storage (Stock Solution in DMSO)	-80°C (up to 6 months), -20°C (up to 1 month)	[1][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM IPR-803 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **IPR-803** in DMSO. It is critical to use anhydrous, high-purity DMSO to ensure optimal dissolution and stability of the compound.

Materials:

- **IPR-803** powder (CAS: 892243-35-5)
- Anhydrous dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated precision balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

Procedure:

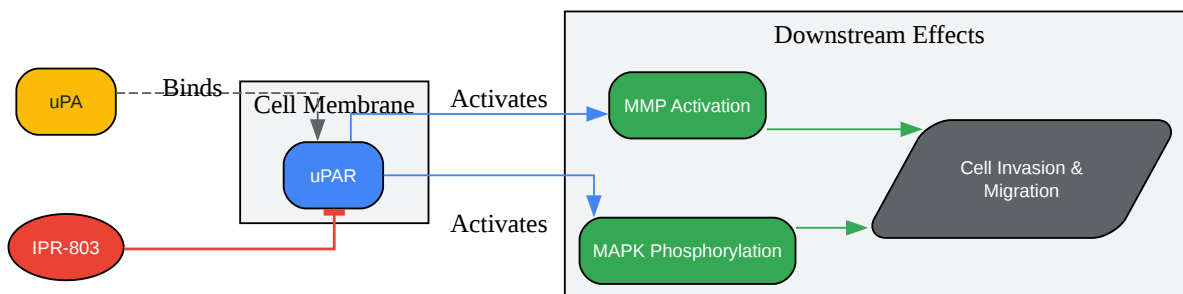
- **Equilibrate IPR-803:** Allow the vial of **IPR-803** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weigh IPR-803:** Accurately weigh out the desired amount of **IPR-803** powder using a calibrated precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.53 mg of **IPR-803** (Molecular Weight = 453.49 g/mol).
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial containing the **IPR-803** powder. To continue the example, add 1 mL of DMSO to the 4.53 mg of **IPR-803**.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Ultrasonication:** Due to the nature of **IPR-803**, ultrasonication is recommended to ensure complete dissolution.^{[1][4]} Place the vial in an ultrasonic water bath and sonicate for 10-15 minutes, or until the solution is clear and free of visible particulates.
- **Aliquot and Store:** Once fully dissolved, aliquot the 10 mM **IPR-803** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][4]}

Note on DMSO: Hygroscopic DMSO can significantly impact the solubility of **IPR-803**; therefore, it is highly recommended to use newly opened or properly stored anhydrous DMSO.^[1]

Visualizations

Signaling Pathway of IPR-803

The following diagram illustrates the mechanism of action of **IPR-803**. It binds to uPAR, preventing the uPAR-uPA interaction. This inhibition leads to a downstream reduction in the activation of matrix metalloproteinases (MMPs) and the phosphorylation of the MAPK signaling pathway, ultimately impairing cancer cell invasion and migration.



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IPR-803 Signaling Pathway

Experimental Workflow: Cell-Based Invasion Assay

This diagram outlines a typical experimental workflow for utilizing the prepared **IPR-803** stock solution in a cell-based invasion assay, such as a Boyden chamber assay.

Cell-Based Invasion Assay Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols for IPR-803 Stock Solution Preparation with DMSO]. BenchChem, [2026]. [Online PDF]. Available at:

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